

13C NMR Analysis of 3-Cyclopropoxy-2-iodopyridine: A Comparative Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-3-cyclopropoxy-2-iodopyridine

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Executive Summary

This guide provides a structural and spectroscopic analysis of 3-cyclopropoxy-2-iodopyridine, a high-value intermediate in medicinal chemistry often used as a scaffold for Suzuki-Miyaura or Sonogashira couplings. The analysis focuses on the unique Heavy Atom Effect introduced by the iodine substituent and the characteristic high-field signals of the cyclopropyl ether moiety.

By comparing this derivative with its precursors (2-iodopyridine and 3-methoxypyridine), this guide establishes a self-validating assignment logic for researchers synthesizing novel pyridine-based drugs.

Mechanistic Principles of Chemical Shift

To accurately assign the 13C NMR spectrum of 3-cyclopropoxy-2-iodopyridine, one must understand two competing electronic effects that define its chemical signature.

The Heavy Atom Effect (Iodine at C2)

Unlike lighter halogens (F, Cl) which deshield the attached carbon (downfield shift), iodine induces a significant upfield shift (shielding) on the ipso-carbon (C2).

- Mechanism: Spin-Orbit coupling. The large electron cloud of iodine causes relativistic effects that mix ground and excited states, shielding the attached nucleus.
- Result: While C2 in pyridine is typically ~150 ppm, C2 in 2-iodopyridine shifts dramatically to ~115–125 ppm.

Cyclopropyl Ether Anisotropy (Oxygen at C3)

The cyclopropyl group introduces unique hybridization effects (character in C-C bonds) and magnetic anisotropy.

- Methine (CH-O): The carbon attached to oxygen appears in the 51–55 ppm range, significantly upfield from typical isopropyl ethers (~70 ppm).
- Methylene (CH₂): The high s-character of the C-H bonds shields these carbons, placing them in the extreme high field (5–10 ppm).

Comparative Chemical Shift Data

The following table synthesizes experimental data from analogous systems (2-iodopyridine and 3-alkoxypyridines) to provide a reliable reference range for 3-cyclopropoxy-2-iodopyridine.

Table 1: Comparative ¹³C NMR Chemical Shifts (ppm in CDCl₃)

Carbon Position	3-Cyclopropoxy-2-iodopyridine (Target)	3-Methoxypyridine (Analog)	2-Iodopyridine (Reference)	Assignment Logic
C2 (Ipso-I)	118.0 – 124.0	137.5	116.5	Diagnostic: Shielded by Iodine (Heavy Atom Effect).
C3 (Ipso-O)	152.0 – 156.0	153.8	135.2	Deshielded by Oxygen (Inductive effect).
C4	119.0 – 123.0	120.5	123.4	Ortho to alkoxy group; shielded by resonance.
C5	124.0 – 128.0	123.8	128.1	Meta to both substituents.
C6	140.0 – 145.0	141.8	149.3	Para to alkoxy; typical pyridine alpha-carbon.
Cyclopropyl CH	51.0 – 54.0	55.6 (OMe)	N/A	Characteristic ether methine.
Cyclopropyl CH2	6.0 – 9.0	N/A	N/A	Diagnostic: Extreme high field signal.

“

Note: The C2 signal is the most critical checkpoint. If your spectrum shows a quaternary carbon around 150 ppm, the iodination likely failed or occurred at a different position. A signal near 120 ppm confirms the presence of Iodine at C2.

Experimental Protocols

Synthesis: Chan-Lam Coupling Strategy

Direct O-alkylation of 2-iodo-3-hydroxypyridine with cyclopropyl halides is often sluggish due to the poor electrophilicity of cyclopropyl halides. The industry-standard "Expert" method is the Chan-Lam Coupling using cyclopropylboronic acid.

Reagents:

- Substrate: 2-Iodo-3-hydroxypyridine (1.0 equiv)
- Coupling Partner: Cyclopropylboronic acid (2.0 equiv)
- Catalyst: Cu(OAc)₂ (1.0 equiv)[\[1\]](#)
- Base: Pyridine or Et₃N (3.0 equiv)
- Solvent: Dichloroethane (DCE) or Toluene
- Conditions: Open air (O₂ balloon optional), 70°C, 12-24h.

NMR Acquisition Parameters

Because C2 and C3 are quaternary carbons with no attached protons, they have long relaxation times (

) and lack Nuclear Overhauser Effect (NOE) enhancement.

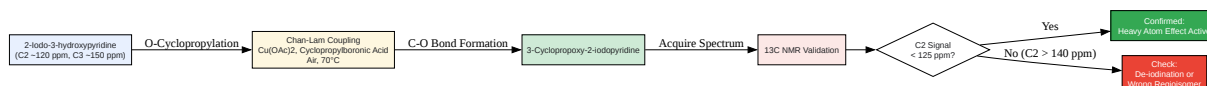
- Solvent: CDCl₃ (Standard) or DMSO-d₆ (if solubility is poor).

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 3–5 seconds (standard is often 1s). This ensures quaternary carbons (C2, C3) are fully integrated and visible.
- Scans: Minimum 512 scans for sufficient S/N ratio on quaternary carbons.

Visualization of Workflows

Figure 1: Synthesis & Analysis Workflow

This diagram outlines the logical flow from precursor selection to final structural validation.

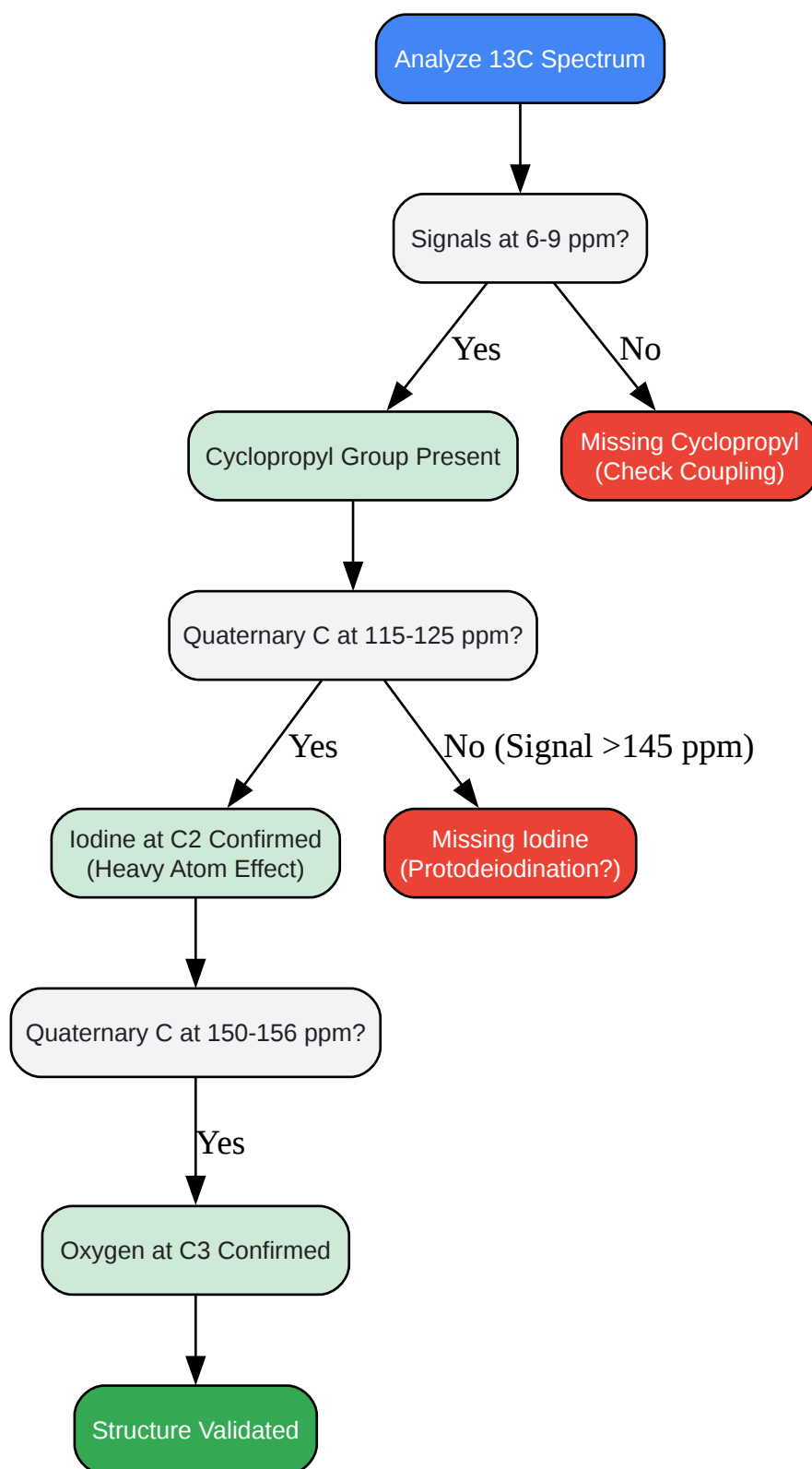


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Caption: Workflow for the synthesis and spectroscopic validation of 3-cyclopropoxy-2-iodopyridine via Chan-Lam coupling.

Figure 2: NMR Assignment Logic

A flowchart to distinguish the target molecule from common impurities or regioisomers.



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Caption: Step-by-step logic for confirming the 3-cyclopropoxy-2-iodopyridine structure using ^{13}C NMR markers.

References

- Chan-Lam Coupling Methodology
 - Lam, P. Y. S., et al. "New Aryl/Heteroaryl C-N Bond Cross-Coupling Reactions via Arylboronic Acid/Cupric Acetate Arylation." Tetrahedron Letters, 1998.[2]
 - Application to Cyclopropylation: "Copper-Catalyzed Chan–Lam Cyclopropylation of Phenols." [1][3] Journal of Organic Chemistry.
- Heavy Atom Effect in NMR
 - "Relativistic Heavy-Neighbor-Atom Effects on NMR Shifts." Chemical Reviews, 2020.
 - 2-Iodopyridine Data: Spectrabase & SDBS Spectral Database.
- Cyclopropyl Ether Shifts
 - "NMR Chemical Shifts of Cyclopropyl Groups." BenchChem Comparative Guide.
 - Pretsch, E., et al.

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Sources

- 1. Copper-Catalyzed Chan–Lam Cyclopropylation of Phenols and Azaheterocycles - PMC [pmc.ncbi.nlm.nih.gov]
- 2. marmacs.org [marmacs.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]

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